

# In Vivo Application of Myxothiazol in Mouse Models: Application Notes and Protocols

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## Compound of Interest

Compound Name: Myxothiazol

Cat. No.: B1677603

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## Introduction

**Myxothiazol** is a potent and specific inhibitor of the mitochondrial respiratory chain, targeting the ubiquinol oxidation (Qo) site of Complex III (cytochrome bc1 complex).<sup>[1][2][3]</sup> This inhibition blocks the electron transfer from ubiquinol to cytochrome b, thereby disrupting the proton gradient across the inner mitochondrial membrane and halting ATP synthesis.<sup>[1]</sup> Due to its specific mechanism of action, **Myxothiazol** serves as a valuable tool in studying mitochondrial function and dysfunction in various experimental settings. In vivo, its application in mouse models allows for the investigation of the systemic and tissue-specific effects of acute mitochondrial respiratory chain inhibition.

These application notes provide a comprehensive overview and detailed protocols for the in vivo use of **Myxothiazol** in mouse models, primarily focusing on its established application in inducing a reversible model of mitochondrial Complex III dysfunction.

## Data Presentation

The following tables summarize the key quantitative data for the in vivo application of **Myxothiazol** in mouse models based on available literature.

Parameter	Value	Mouse Strain	Reference
Route of Administration	Intraperitoneal (i.p.)	C57Bl/J6	<a href="#">[1]</a>
Dosage	0.56 mg/kg	C57Bl/J6	<a href="#">[1]</a>
Dosing Frequency	Every 24 hours	C57Bl/J6	<a href="#">[1]</a>
Treatment Duration	Up to 4 days	C57Bl/J6	<a href="#">[1]</a>

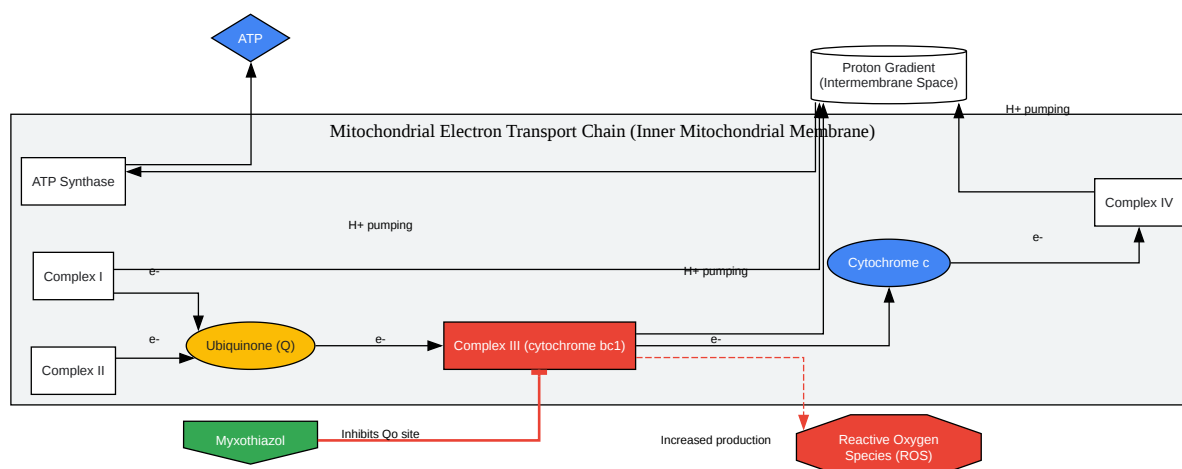
Table 1: Dosing Regimen for **Myxothiazol** in a Mouse Model of Mitochondrial Complex III Dysfunction

Parameter	Time Point	Observation in Liver Tissue	Mouse Strain	Reference
Complex III Activity	2 hours post-injection	Reversible decrease to 50% of control	C57Bl/J6	<a href="#">[1]</a>
Histology	74 hours	Minor histological changes	C57Bl/J6	<a href="#">[1]</a>
Gene Expression	74 hours	No significant changes in hepatotoxicity or inflammation markers	C57Bl/J6	<a href="#">[1]</a>

Table 2: Observed Effects of **Myxothiazol** Administration in Mouse Liver

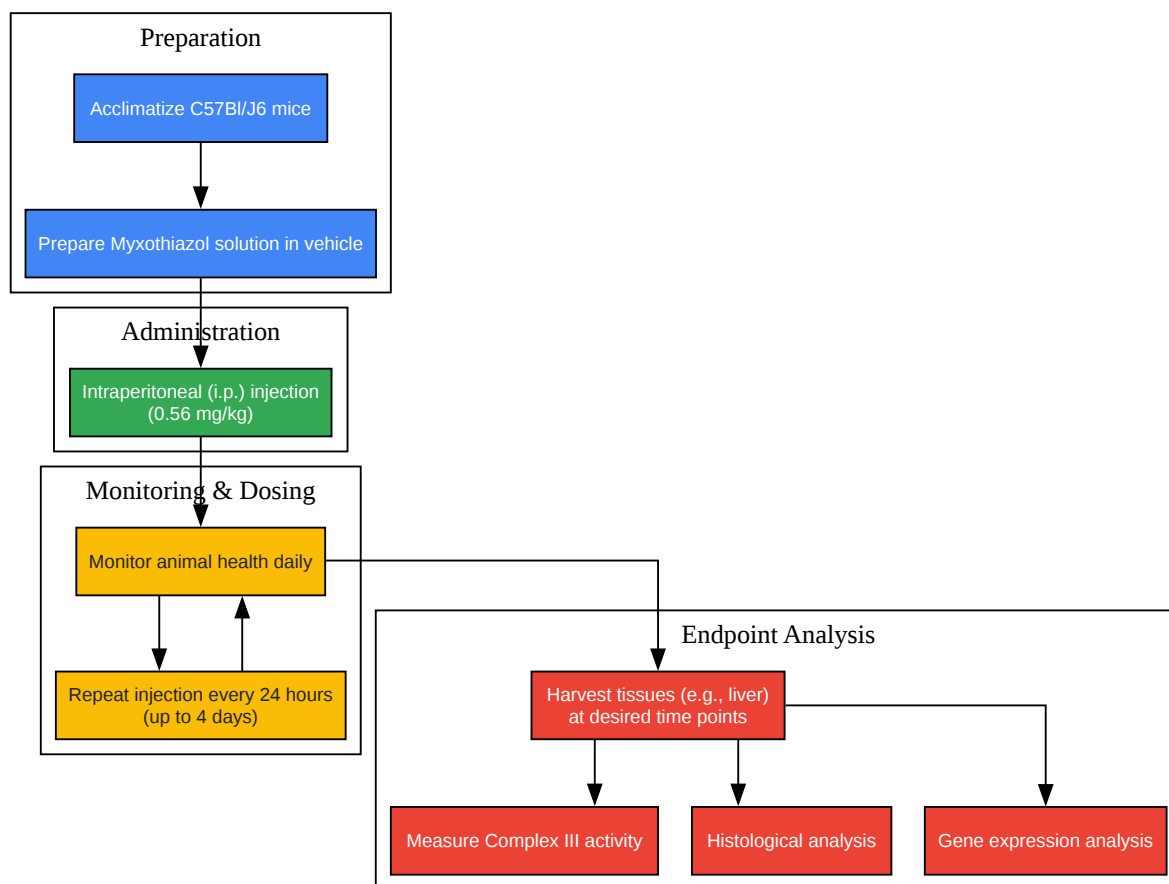
## Signaling Pathways and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Myxothiazol** and a typical experimental workflow for its in vivo application in mouse models.



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### Mechanism of **Myxothiazol** Action.



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## References

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